

theoretical vs. experimental properties of 2-Amino-1-benzylbenzimidazole

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Compound of Interest

Compound Name: 2-Amino-1-benzylbenzimidazole

Cat. No.: B1205278

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An In-Depth Technical Guide on the Theoretical and Experimental Properties of **2-Amino-1-benzylbenzimidazole**

Introduction

2-Amino-1-benzylbenzimidazole (ABB) is a heterocyclic aromatic compound belonging to the benzimidazole class of molecules. The benzimidazole scaffold is an isostere of purine nucleosides and is a crucial component in a wide array of pharmacologically active agents.^[1]^[2] Consequently, derivatives of 2-aminobenzimidazole are of significant interest to researchers in medicinal chemistry and drug development for their diverse biological activities, including antimicrobial, anticancer, anti-inflammatory, and antiviral properties.^[1]^[3]^[4] This document provides a comprehensive overview of the known theoretical and experimental properties of **2-Amino-1-benzylbenzimidazole**, serving as a technical guide for researchers, scientists, and drug development professionals.

Physicochemical and Structural Properties

The fundamental chemical and physical properties of **2-Amino-1-benzylbenzimidazole** have been characterized through both computational predictions and experimental validation.

Computed Properties

Computational models provide theoretical estimates of the molecule's physicochemical characteristics, which are valuable for predicting its behavior in biological systems.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₃ N ₃	PubChem[5]
Molecular Weight	223.27 g/mol	PubChem[5]
IUPAC Name	1-benzylbenzimidazol-2-amine	PubChem[5]
InChIKey	LXIDSOCBAAAMGJX-UHFFFAOYSA-N	PubChem[5]
Canonical SMILES	<chem>C1=CC=C(C=C1)CN2C3=CC=CC=C3N=C2N</chem>	PubChem[5]
XLogP3	2.5	PubChem[5]
Hydrogen Bond Donor Count	1	PubChem[5]
Hydrogen Bond Acceptor Count	3	PubChem[5]
Rotatable Bond Count	2	PubChem[5]
Exact Mass	223.110947427 Da	PubChem[5]
Topological Polar Surface Area	43.8 Å ²	PubChem[5]
Heavy Atom Count	17	PubChem[5]

Spectroscopic and Crystallographic Data

Experimental characterization is essential for confirming the structure and purity of a synthesized compound. While a specific crystal structure for **2-Amino-1-benzylbenzimidazole** is not readily available in the searched literature, data for closely related analogs like 2-amino-1-methylbenzimidazole exists, providing insight into the expected molecular geometry.[6][7] Spectroscopic data for various benzimidazole derivatives have been extensively reported.[4][8][9]

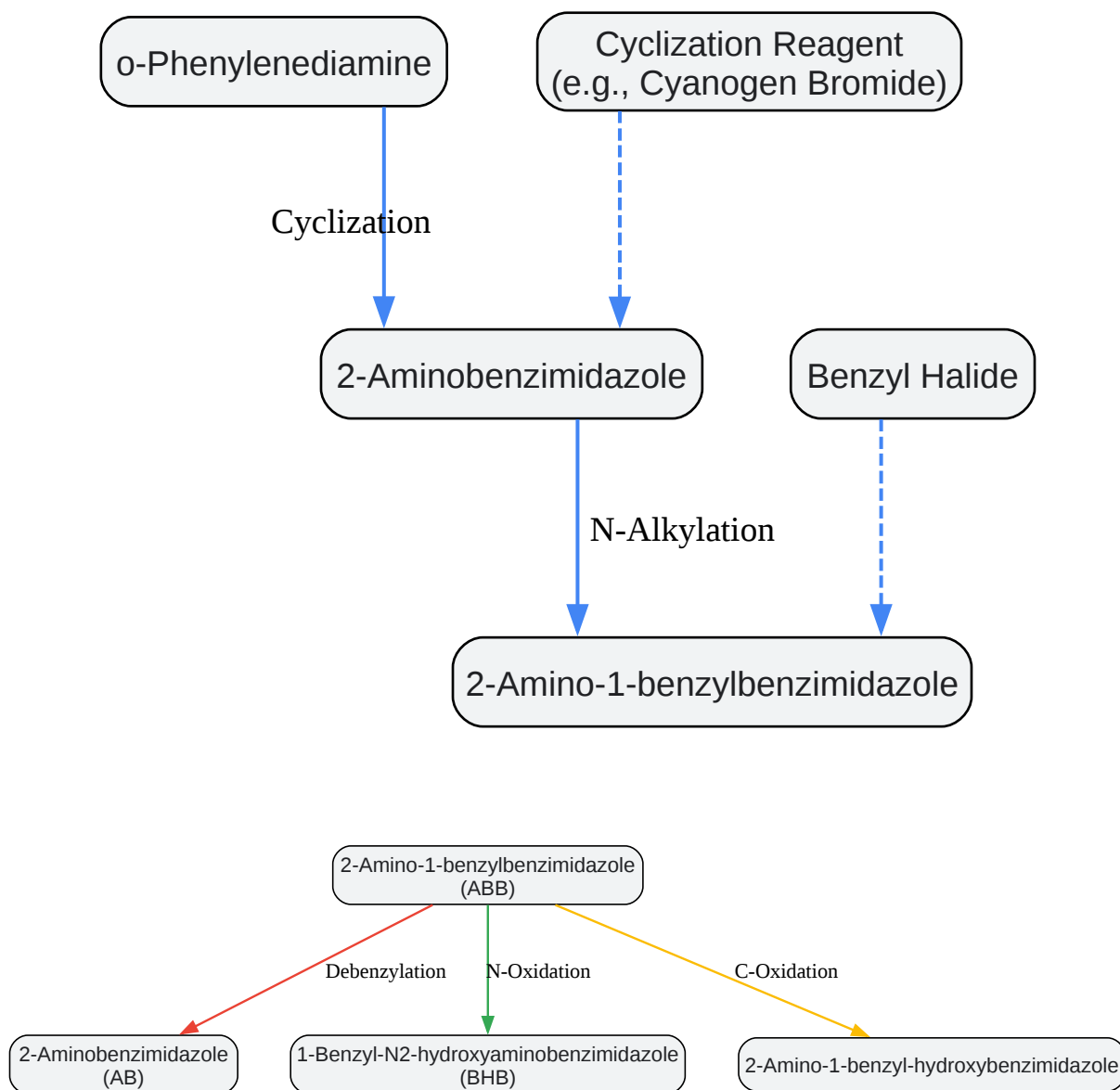
Data Type	Key Observations (for related structures)	Source
¹ H NMR	Aromatic protons typically appear in the range of δ 7.0-8.0 ppm. The methylene (-CH ₂ -) protons of the benzyl group show a characteristic singlet, and the amine (-NH ₂) protons also produce a distinct signal.	[4] [8]
¹³ C NMR	Aromatic carbons resonate in the δ 110-150 ppm region. The C2 carbon of the benzimidazole ring, bonded to the amino group, has a characteristic chemical shift.	[8] [10]
Mass Spectrometry (MS)	Tandem mass spectrometry has been effectively used to characterize the molecule and its metabolites, identifying key fragmentation patterns.	[11]
Infrared (IR)	Characteristic peaks include N-H stretching for the amino group, C-H stretching for aromatic and aliphatic protons, and C=N stretching of the imidazole ring.	[8] [9]

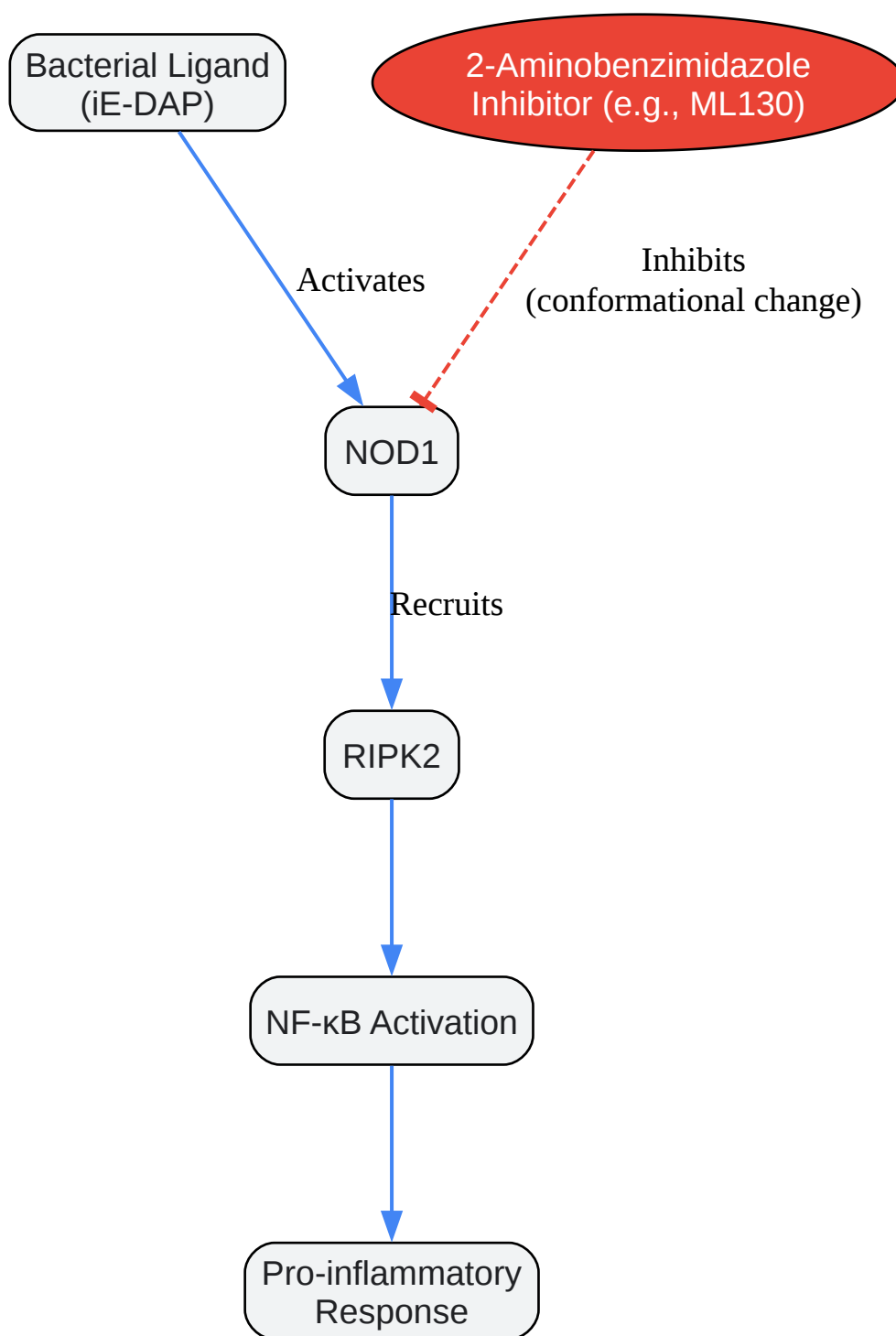
Synthesis and Metabolism

General Synthesis Workflow

The synthesis of 2-aminobenzimidazole derivatives typically involves the cyclization of a substituted o-phenylenediamine with a cyanogen bromide or a similar reagent. The benzyl

group can be introduced at the N1 position before or after the formation of the benzimidazole ring.





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